

A Head-to-Head Comparison of TANK-Binding Kinase 1 (TBK1) PROTACs

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Compound of Interest

Compound Name: PROTAC TBK1 degrader-2

Cat. No.: B2781418

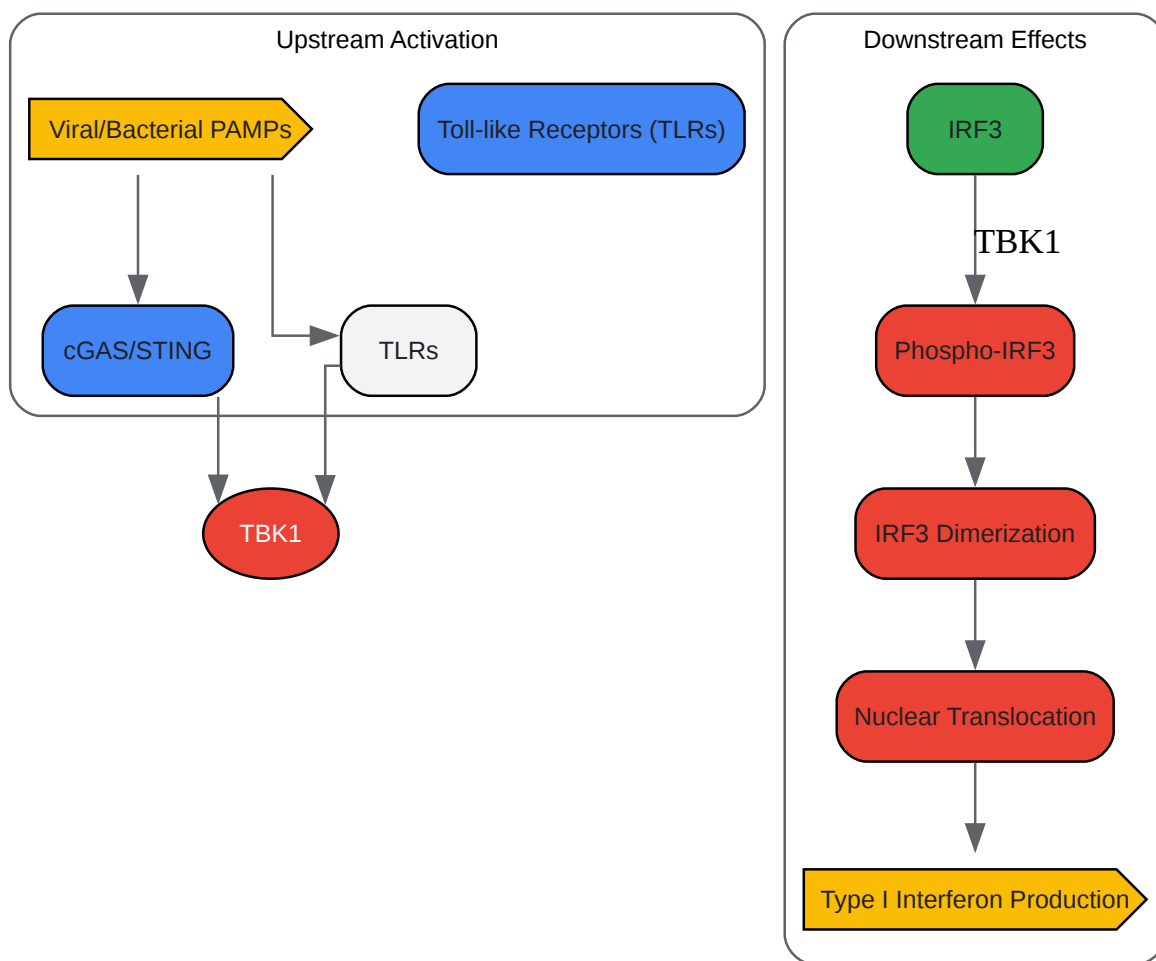
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For Researchers, Scientists, and Drug Development Professionals: An Objective Guide to TBK1-Targeting PROTACs with Supporting Experimental Data

The emergence of Proteolysis Targeting Chimeras (PROTACs) has opened new avenues for therapeutic intervention by targeting proteins for degradation. TANK-Binding Kinase 1 (TBK1), a key regulator of innate immunity and cellular signaling, has been implicated in various diseases, including cancer and autoimmune disorders, making it a compelling target for this technology. This guide provides a head-to-head comparison of different TBK1 PROTACs based on publicly available experimental data, offering insights into their performance and the methodologies used for their evaluation.

The TBK1 Signaling Pathway and PROTAC Mechanism of Action

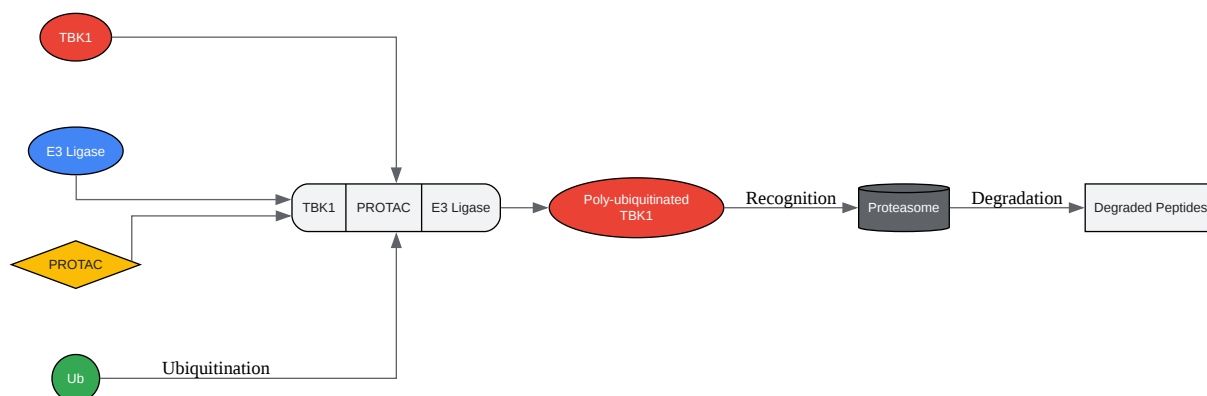
TBK1 is a serine/threonine kinase that plays a pivotal role in multiple signaling pathways. A simplified representation of a key TBK1 signaling cascade is depicted below.

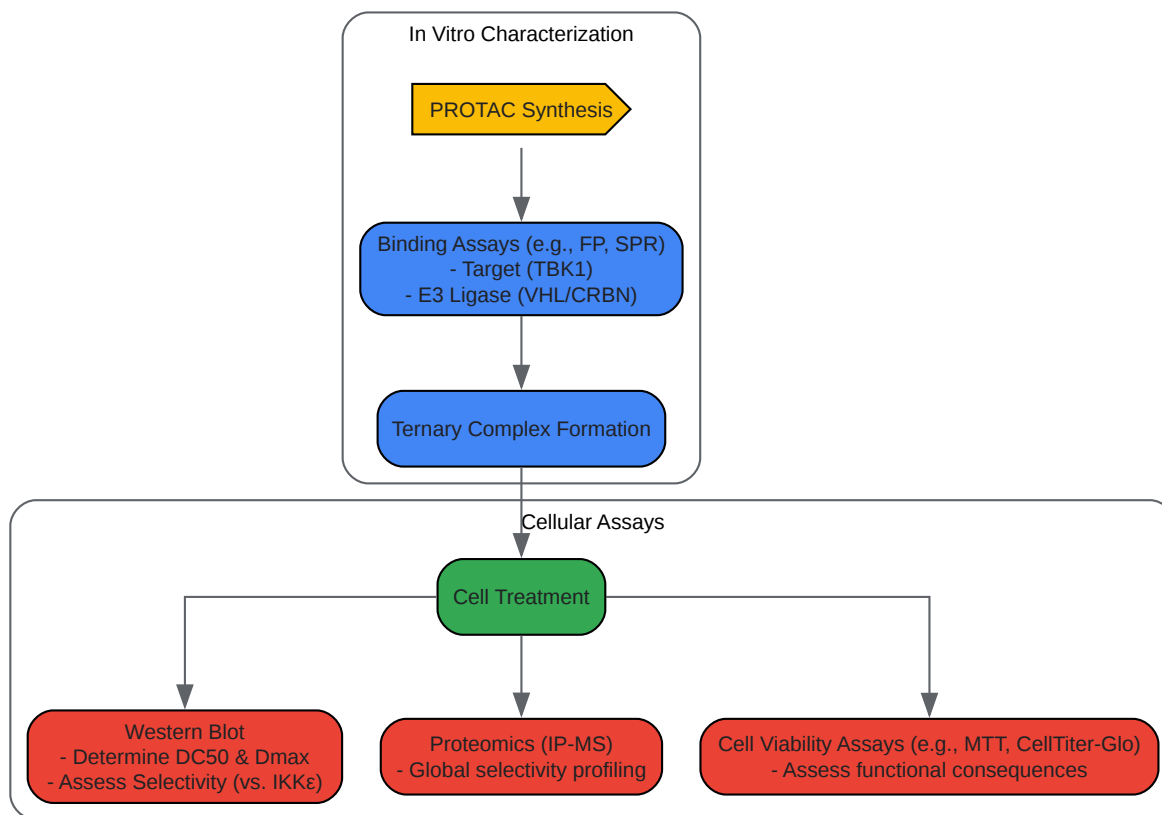


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A simplified diagram of the TBK1 signaling pathway.

PROTACs are heterobifunctional molecules that induce the degradation of a target protein by hijacking the cell's ubiquitin-proteasome system. The general mechanism is illustrated below.





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